

Application Note and Protocol: Preparation of LY294002 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY294002

Cat. No.: B1683991

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Audience: Researchers, scientists, and drug development professionals.

Overview

LY294002 is a potent, cell-permeable, and reversible inhibitor of phosphoinositide 3-kinases (PI3Ks).[1] It is widely used in cell biology research to study signaling pathways involved in cell growth, proliferation, survival, and apoptosis.[2][3] Proper preparation of a stock solution is critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the most common solvent for **LY294002** due to its high solubilizing capacity.[4][5][6] This document provides a detailed protocol for preparing a concentrated stock solution of **LY294002** in DMSO, along with essential data and handling instructions.

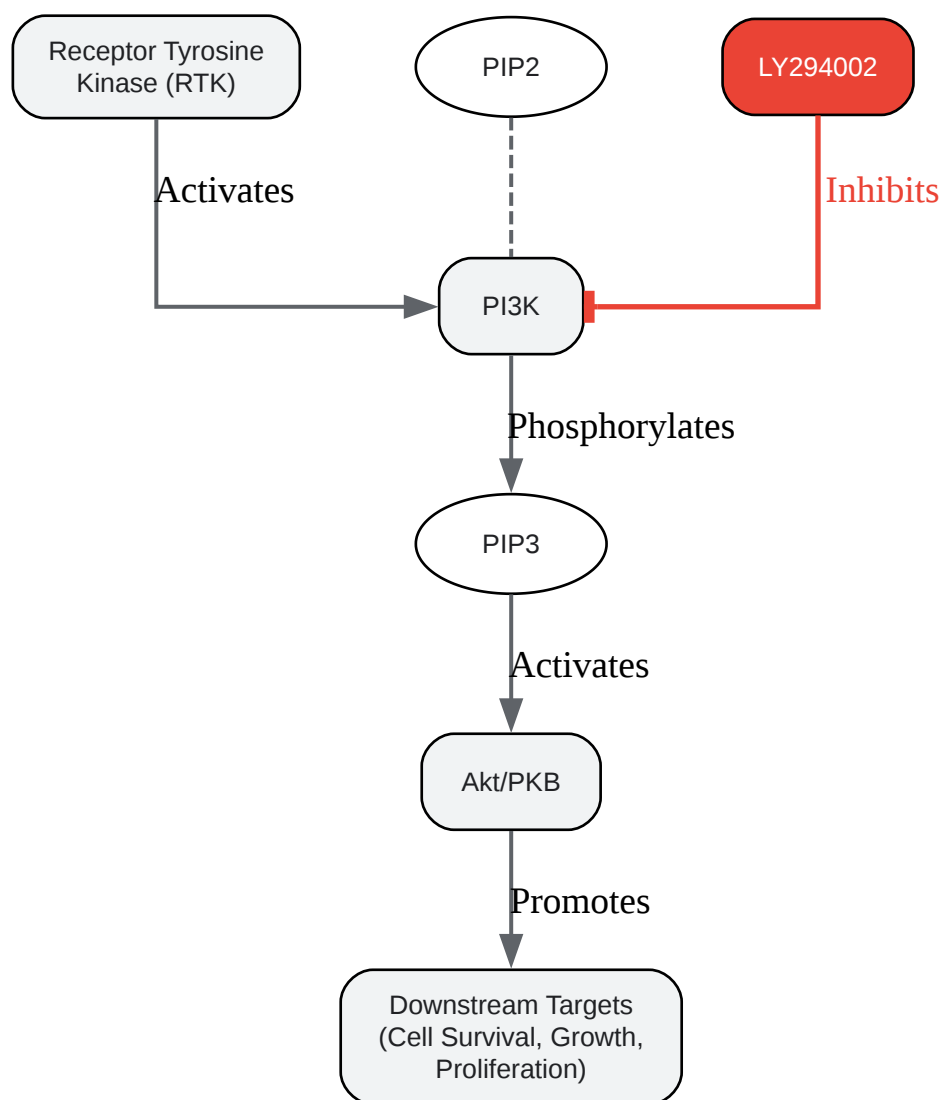
Quantitative Data Summary

The following table summarizes the key quantitative information for **LY294002**.

Parameter	Value	Reference
Molecular Weight	307.34 g/mol	[2][7]
Appearance	White to yellow crystalline solid	[6][7]
Solubility in DMSO	≥ 25 mg/mL	[4][5]
(up to 80 mg/mL reported)	[2]	
Solubility in Ethanol	~15-16.5 mg/mL	[2][6]
Solubility in Water	Insoluble	[2]
Recommended Storage (Powder)	-20°C for up to 3 years	[2]
Recommended Storage (Stock Solution in DMSO)	-20°C for 1-3 months or -80°C for up to 1 year	[2][4][7]

Signaling Pathway Inhibition

LY294002 is a broad-spectrum inhibitor of class I PI3Ks, acting at the ATP-binding site of the enzyme.[1] This inhibition prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3), a critical step in activating downstream effectors like Akt (also known as PKB), thereby blocking the PI3K/Akt signaling pathway.



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Figure 1. Inhibition of the PI3K/Akt signaling pathway by **LY294002**.

Experimental Protocol: Preparing a 50 mM Stock Solution

This protocol describes the preparation of 1 mL of a 50 mM **LY294002** stock solution in DMSO. Adjust volumes as needed for different concentrations or volumes.

Materials:

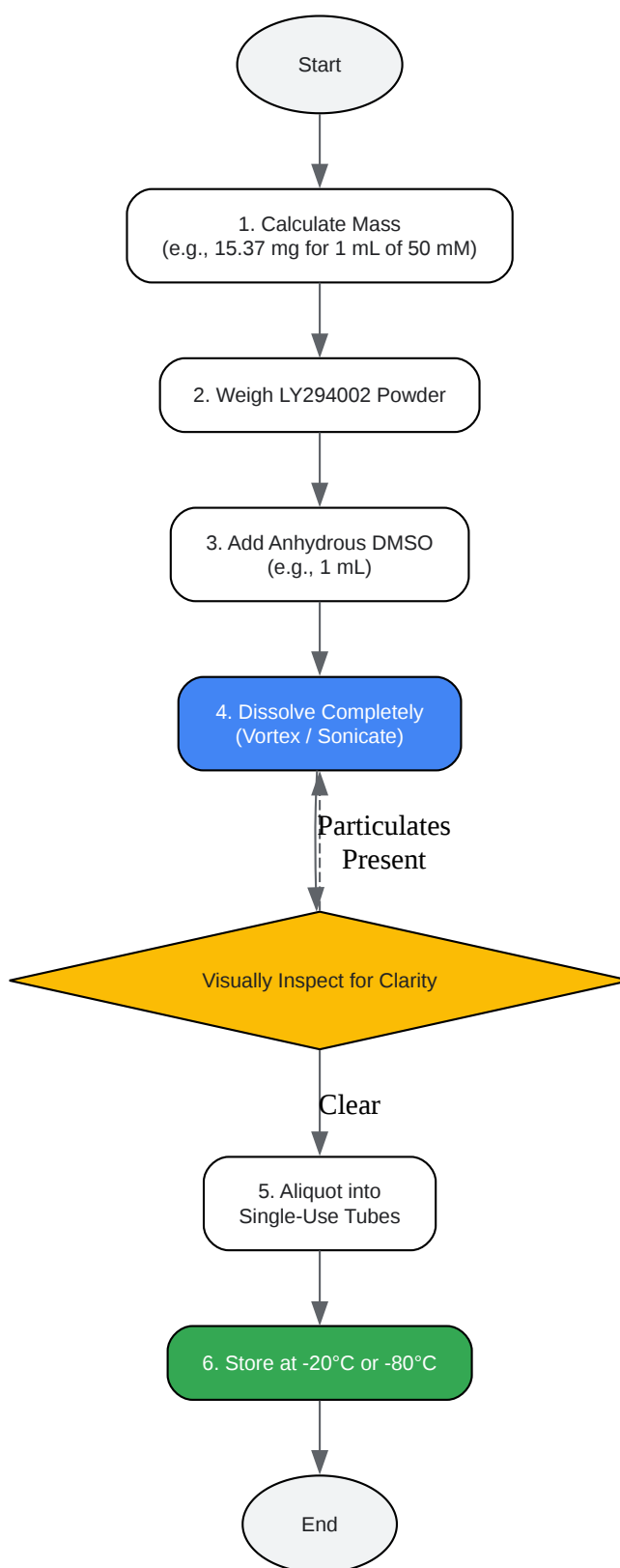
- **LY294002** powder (MW: 307.34 g/mol)

- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Pipettors and sterile pipette tips
- Vortex mixer and/or sonicator

Procedure:

- Calculation:
 - To prepare a 50 mM (0.050 mol/L) solution, first calculate the required mass of **LY294002**.
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 307.34 \text{ g/mol} = 15.37 \text{ mg}$
 - Note: A common protocol suggests reconstituting 1.5 mg in 98 μL of DMSO to make a 50 mM stock.^[5]
- Weighing:
 - Carefully weigh out 15.37 mg of **LY294002** powder using an analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add 1 mL of high-purity, anhydrous DMSO to the tube containing the **LY294002** powder. It is important to use fresh DMSO, as absorbed moisture can reduce solubility.^[2]
 - Close the tube tightly and vortex thoroughly for 1-2 minutes.
 - If the solid does not dissolve completely, gentle warming (e.g., in a 37°C water bath) or brief sonication can aid dissolution.^[8] Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.[\[4\]](#)[\[7\]](#)
 - Clearly label each aliquot with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term use (1-3 months) or at -80°C for long-term storage (up to 1 year).[\[2\]](#)[\[4\]](#)[\[7\]](#)



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Figure 2. Workflow for preparing **LY294002** stock solution in DMSO.

Safety and Handling

- **LY294002** is a potent bioactive compound. Handle with care, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- DMSO is an excellent solvent that can facilitate the absorption of substances through the skin. Avoid direct contact with the skin.
- Perform all weighing and dissolution steps in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **LY294002** before use for complete safety information.

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References

- 1. apexbt.com [apexbt.com]
- 2. selleckchem.com [selleckchem.com]
- 3. stemcell.com [stemcell.com]
- 4. LY294002 | Cell Signaling Technology [cellsignal.com]
- 5. LY294002 (#9901) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
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